

Ethyl Cyclohexylacetate: A Review of Available Biological Activity Data

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Compound of Interest

Compound Name: Ethyl cyclohexylacetate

Cat. No.: B1671641

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Introduction

Ethyl cyclohexylacetate is a chemical compound primarily utilized as a fragrance and flavoring agent.[1][2] Its characteristic fruity odor has led to its inclusion in various consumer products. While its physicochemical properties are well-documented, a comprehensive screening of its direct biological activities, particularly in antimicrobial, antifungal, insecticidal, and phytotoxic applications, remains limited in publicly available scientific literature. This technical guide summarizes the currently available toxicological data for **ethyl cyclohexylacetate** and highlights the significant gap in research regarding its specific biological activities.

Toxicological Profile

The primary available data on the biological effects of **ethyl cyclohexylacetate** pertains to its toxicological profile. This information is crucial for safety assessments but does not provide specific details on its potential therapeutic or biocidal applications.

Acute Toxicity:

The most specific acute toxicity data point available is an intravenous LD50 (lethal dose, 50%) in mice, which has been reported as 56 mg/kg.[1] General safety assessments indicate that it

may cause skin and eye irritation.[3] Inhalation may lead to irritation of the respiratory tract.[3] However, under normal use, significant health injuries are not expected.[3]

Table 1: Summary of Acute Toxicity Data for **Ethyl Cyclohexylacetate**

Test Animal	Route of Administration	Toxicity Metric	Value	Reference
Mouse	Intravenous	LD50	56 mg/kg	[1]

Other Toxicological Information:

Safety Data Sheets (SDS) and toxicology databases provide general statements regarding the lack of available data for specific endpoints. For instance, information on mutagenic effects, sensitization, and chronic toxicity is largely unavailable.[3][4] There is also no specific data available regarding its toxicity to fish, daphnia, algae, or microorganisms in environmental settings.[5]

Gaps in Biological Activity Screening

A thorough review of scientific literature reveals a significant lack of dedicated studies on the specific biological activities of pure **ethyl cyclohexylacetate**. Much of the research that appears in initial searches relates to "ethyl acetate extracts" of various natural products. It is critical to distinguish that the biological activities of these complex extracts cannot be attributed to **ethyl cyclohexylacetate** alone.

Currently, there is no publicly available, in-depth research detailing the following for pure **ethyl cyclohexylacetate**:

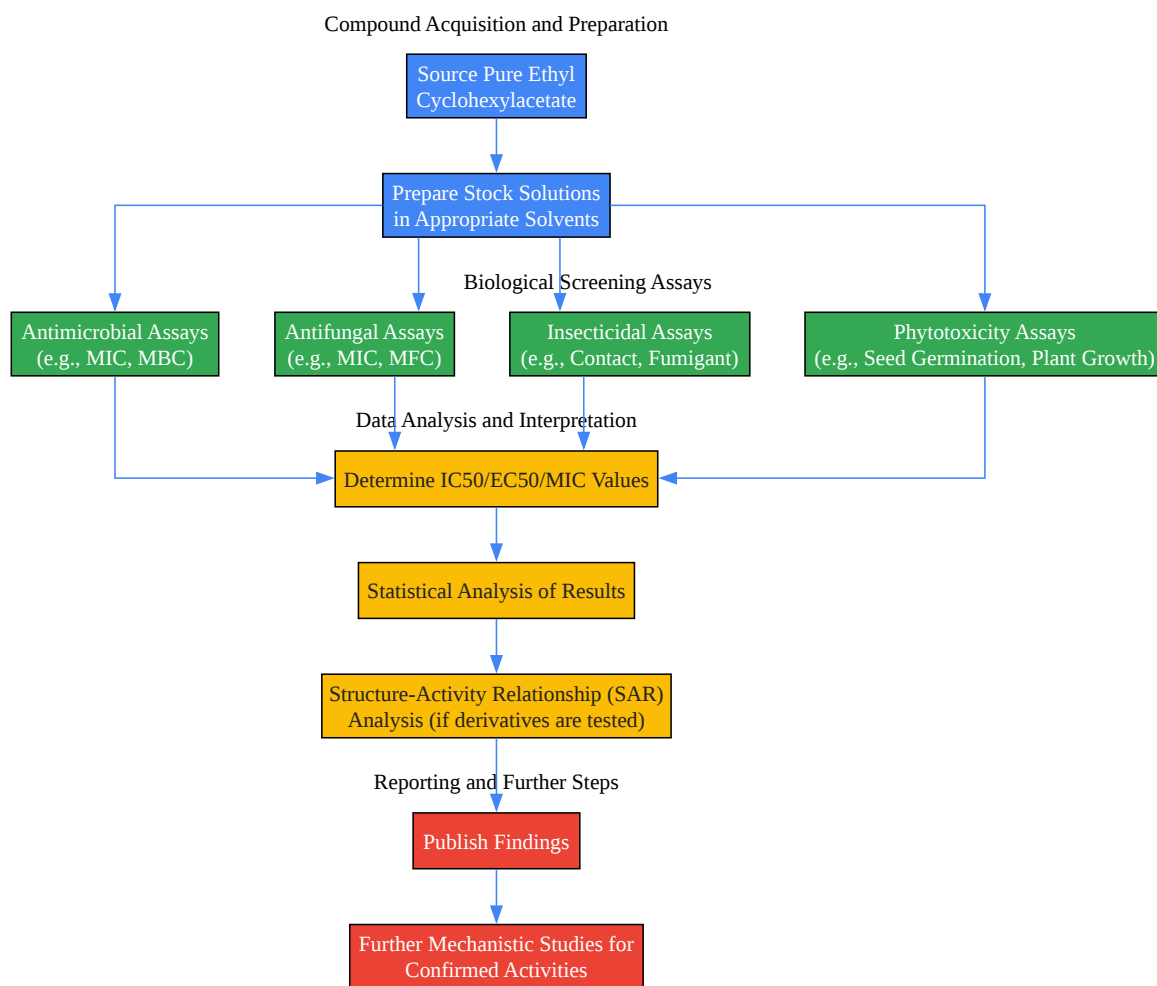
- **Antimicrobial Activity:** Quantitative data such as Minimum Inhibitory Concentrations (MICs) against a range of bacteria are not available.
- **Antifungal Activity:** Similar to antimicrobial data, specific MICs or other measures of antifungal efficacy are not documented.
- **Insecticidal Activity:** There are no published studies evaluating the insecticidal properties of **ethyl cyclohexylacetate**, including methodologies and efficacy data.

- Phytotoxicity: Data on the phytotoxic effects of this compound on various plant species is not present in the reviewed literature.

Experimental Protocols: A Call for Future Research

The absence of detailed experimental protocols is a direct consequence of the lack of primary research in these areas. To address this knowledge gap, future research should focus on systematic screening of **ethyl cyclohexylacetate**'s biological activities. Below is a generalized workflow that could be adopted for such a screening program.

Diagram 1: Proposed Workflow for Biological Activity Screening of **Ethyl Cyclohexylacetate**



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References

- 1. Ethyl cyclohexylacetate | C₁₀H₁₈O₂ | CID 21595 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ethyl cyclohexyl acetate, 5452-75-5 [thegoodscentcompany.com]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. chemicalbook.com [chemicalbook.com]
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